

Application Notes and Protocols for Bonding Glass Slides with G907 Epoxy

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	G907	
Cat. No.:	B1654381	Get Quote

These application notes provide a detailed protocol for researchers, scientists, and drug development professionals on the proper techniques for bonding glass slides using **G907** epoxy. Adherence to this protocol will ensure a strong, durable, and optically clear bond suitable for a variety of research applications.

Quantitative Data Summary

The following table summarizes the key quantitative properties of the **G907** series epoxy. This data is essential for understanding the material's performance and for proper application.



Property	G907-25 Optical Epoxy	G907-24 Structural Epoxy	Units
Viscosity	200	12000	сР
Shear Strength	27.6	Not Specified	MPa
Shore D Hardness	80	88	-
Mix Ratio (Resin:Hardener by Weight)	100:30	100:25	-
Pot Life	120	20	minutes
Cure Time at 25°C (77°F)	24	24	hours
Cure Time at 65°C (149°F)	60 - 120	240	minutes
Maximum Service Temperature	110	130	°C

Experimental Protocol: Bonding Glass Slides

This protocol outlines the step-by-step procedure for achieving a high-quality bond between glass slides using **G907** epoxy.

Surface Preparation

Proper surface preparation is critical for a strong and reliable bond.[1][2] The goal is to have a clean, dry surface free of any contaminants.[1][2]

- Cleaning: Thoroughly clean the glass slide surfaces to remove any dirt, dust, oils, or grease. [1][3]
 - Wipe the surfaces with a lint-free cloth saturated with a suitable solvent such as isopropanol or acetone.[4]



- Alternatively, wash the slides with a detergent solution and warm water, followed by a thorough rinse with deionized water.[3]
- Drying: Ensure the glass slides are completely dry before applying the epoxy.[2]
 - This can be achieved by placing them in an oven at a low temperature or by using a stream of clean, dry air.
- (Optional) Abrasion: For applications requiring maximum adhesion, lightly abrading the bonding surfaces with a fine-grit emery cloth can increase the surface area for bonding.[5] If this step is performed, it is crucial to re-clean the surface to remove any particulate matter.[5]

Epoxy Preparation and Application

- Mixing: In a clean, disposable container, accurately weigh the G907 resin and hardener according to the specified mix ratio (100:30 for G907-25, 100:25 for G907-24).
 - Mix the two components thoroughly for at least one minute, scraping the sides and bottom
 of the container to ensure a homogenous mixture. Inadequate mixing is a common cause
 of poor results.
- Application: Apply a small, even amount of the mixed epoxy to one of the glass slide surfaces.[1]
 - Use a clean, disposable tool such as a spatula or a syringe to apply the epoxy.
 - Avoid entrapping air bubbles during application.

Assembly and Curing

- Assembly: Carefully place the second glass slide onto the epoxy-coated surface.
 - Apply gentle, even pressure to spread the epoxy and remove any excess.
 - Ensure the slides are properly aligned. Clamping may be necessary to hold the slides in place during curing.[1]
- Curing: The curing process is time and temperature-dependent. [7][8]



- Room Temperature Cure: Allow the assembled slides to cure at 25°C (77°F) for 24 hours
 for a full cure.[6] The bond will begin to harden within the first 12-24 hours.[9]
- Accelerated Cure: To expedite the curing process, place the assembled slides in an oven at 65°C (149°F). The cure time at this temperature is between 60-120 minutes for G907-25 and 240 minutes for G907-24.[6]
- It is recommended to allow the assembly to cool to room temperature before handling.

Cleaning and Finishing

- Excess Epoxy Removal: Before the epoxy cures, any excess that has squeezed out from between the slides can be carefully wiped away with a solvent such as acetone.
- Final Curing: Even after the initial cure, epoxy continues to gain strength over several days.
 [8] For applications requiring maximum bond strength, it is advisable to let the bonded slides rest for up to 72 hours.

Visualizations Experimental Workflow



Click to download full resolution via product page

Caption: Workflow for bonding glass slides with G907 epoxy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. epoxyadhesiveglue.com [epoxyadhesiveglue.com]
- 2. westsystem.com [westsystem.com]
- 3. How to Glue Glass A Step-by-Step Guide The Pinnacle List [thepinnaclelist.com]
- 4. permabond.com [permabond.com]
- 5. Preparation of Surfaces for Epoxy Adhesive Bonding [smooth-on.com]
- 6. lookpolymers.com [lookpolymers.com]
- 7. resiners.com [resiners.com]
- 8. greenlightsurfsupply.com [greenlightsurfsupply.com]
- 9. cdn.commercev3.net [cdn.commercev3.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Bonding Glass Slides with G907 Epoxy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1654381#protocol-for-bonding-glass-slides-with-g907-epoxy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com